

Efficacy & Safety Comparison: Tosedostat + LDAC vs. LDAC Alone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tosedostat

CAS No.: 238750-77-1

Cat. No.: S548190

Get Quote

Outcome Measure	LDAC + Tosedostat	LDAC Alone	Statistical Significance
Complete Remission (CR) Rate	19% [1] (or 22% [2])	12% [1] (or 14% [2])	Not Significant (P=0.17) [1]
Overall Response Rate (ORR)	25% [3] [1] [4]	18% [3] [1] [4]	Not Significant (P=0.22) [3] [1]
2-Year Overall Survival	16% [3] [1]	12% [3] [1]	Not Significant (P=0.8) [3] [1]
Median Overall Survival	Not Reported in LI-1	Not Reported in LI-1	Hazard Ratio: 0.97 (P=0.8) [1]
Key Increased Toxicities	Diarrhea, Cardiac toxicity (including atrial fibrillation) [3] [5] [4]	Lower incidence of these toxicities [3]	Significantly higher with tosedostat [3]

Experimental Trial Designs

The conclusions above are primarily drawn from well-designed randomized controlled trials. Here are the methodologies of the key studies.

LI-1 Trial (Non-Intensive Therapy) [1]

- **Objective:** To evaluate whether adding **tosedostat** to LDAC improves outcomes in older patients with AML unfit for intensive chemotherapy.
- **Design:** A phase II, randomized, "Pick-a-Winner" trial.
- **Patients:** 243 older patients (≥60 years) with untreated AML or high-risk MDS.
- **Intervention:** Patients were randomized 1:1 to receive either:
 - **LDAC + Tosedostat:** LDAC subcutaneous plus oral **tosedostat** daily.
 - **LDAC alone.**
- **Primary Endpoints:** Overall survival and complete remission rate.

HOVON 103 / SAKK Trial (Intensive Therapy) [5]

- **Objective:** To determine if adding **tosedostat** to intensive chemotherapy improves outcomes for fit elderly patients with AML.
- **Design:** A phase II, open-label, randomized trial.
- **Patients:** 231 patients >65 years (median 70) with AML.
- **Intervention:** Patients were randomized to receive:
 - **Standard Chemotherapy ("3+7") + Tosedostat:** Idarubicin/daunorubicin + cytarabine with oral **tosedostat** (120 mg, days 1-21).
 - **Standard Chemotherapy ("3+7") alone.**
- **Primary Endpoints:** Complete remission rate and event-free survival.

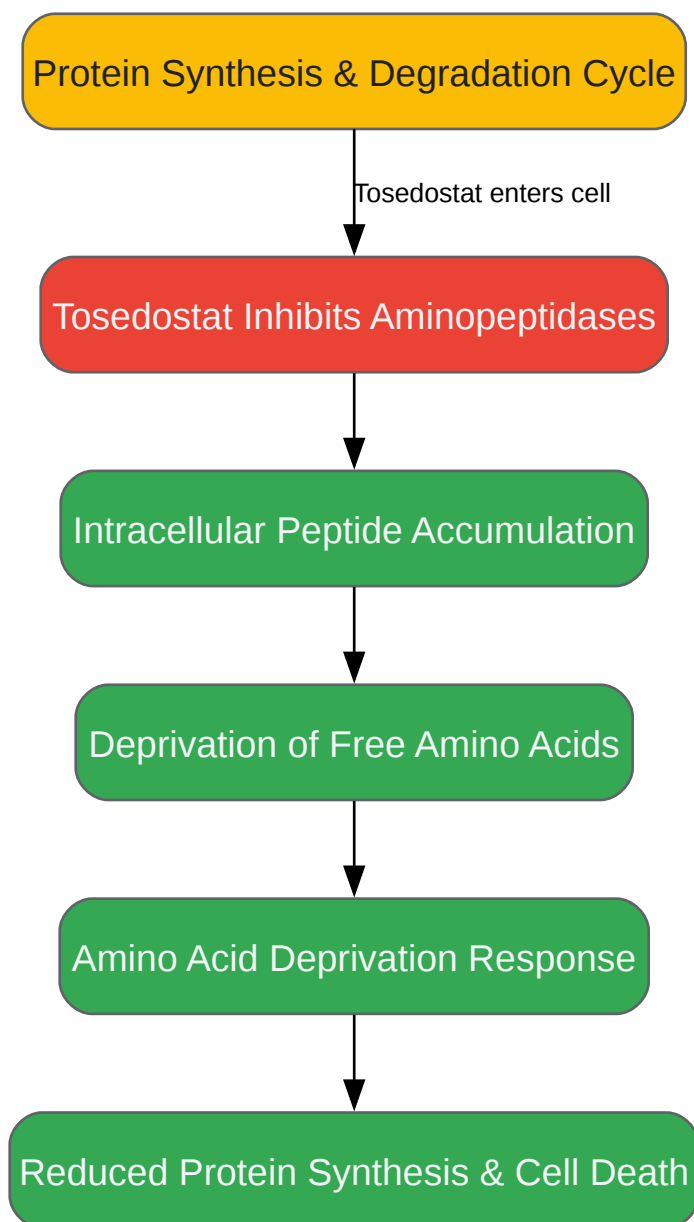
Interpretation & Clinical Context

- **Lack of Benefit:** The core finding from the LI-1 trial is that the addition of **tosedostat** to LDAC **did not produce a survival benefit** despite a non-significant trend toward higher response rates [3] [1]. Exploratory analyses failed to identify any patient subgroup that benefited from the addition [1].
- **Negative Impact in Intensive Setting:** When combined with intensive chemotherapy, **tosedostat negatively affected outcomes**, leading to significantly worse overall survival (33% vs 18% at 2 years) and event-free survival, largely due to increased infectious complications and early deaths [5].

- **Current Landscape:** Research has since moved toward other, more effective combinations. Recent network meta-analyses have identified **azacitidine + venetoclax** and **LDAC + glasdegib** as superior low-intensity options for improving survival in older AML patients [6].

Tosedostat's Mechanism of Action

The following diagram illustrates the proposed mechanism of action for **tosedostat**, which differs from that of conventional chemotherapy.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. A randomised evaluation of low-dose cytosine arabinoside (ara-C) plus...
[pubmed.ncbi.nlm.nih.gov]
2. Gene expression profile predicts response to the combination ... [pmc.ncbi.nlm.nih.gov]
3. No survival benefit of adding tosedostat to LDAC . vs ... | MDedge LDAC [mdedge.com]
4. No survival benefit of adding tosedostat to LDAC vs. ... [blogs.the-hospitalist.org]
5. Inferior Outcome of Addition of the Aminopeptidase ... [mdpi.com]
6. a systematic review and network meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Efficacy & Safety Comparison: Tosedostat + LDAC vs. LDAC Alone]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548190#tosedostat-vs-ldac-in-aml>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com